

Comprehensive Physicochemical and Synthetic Profiling of 2-Chloro-N-cyclohexyl-N-methylisonicotinamide

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Compound of Interest

Compound Name: 2-Chloro-N-cyclohexyl-N-methylisonicotinamide

Cat. No.: B12087586

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Executive Summary

In modern drug discovery and medicinal chemistry, the rational design of synthetic intermediates is critical for the rapid elaboration of lead compounds. **2-Chloro-N-cyclohexyl-N-methylisonicotinamide** (CAS: 1019466-30-8) serves as a highly versatile, bifunctional building block. Featuring a tertiary amide for structural rigidity and a 2-chloropyridine moiety primed for late-stage functionalization, this compound is frequently utilized in the development of kinase inhibitors and receptor antagonists.

As a Senior Application Scientist, I have structured this whitepaper to move beyond basic data reporting. This guide provides a deep dive into the compound's physicochemical properties, the mechanistic causality behind its sterically hindered synthesis, and a self-validating analytical framework to ensure absolute structural integrity.

Structural Elucidation & Physicochemical Properties

Understanding the molecular formula and weight of a building block is the first step in predicting its pharmacokinetic trajectory. The molecular formula of **2-Chloro-N-cyclohexyl-N-methylisonicotinamide** is $C_{13}H_{17}ClN_2O$, yielding a molecular weight of 252.74 g/mol [1].

Quantitative Data Summary

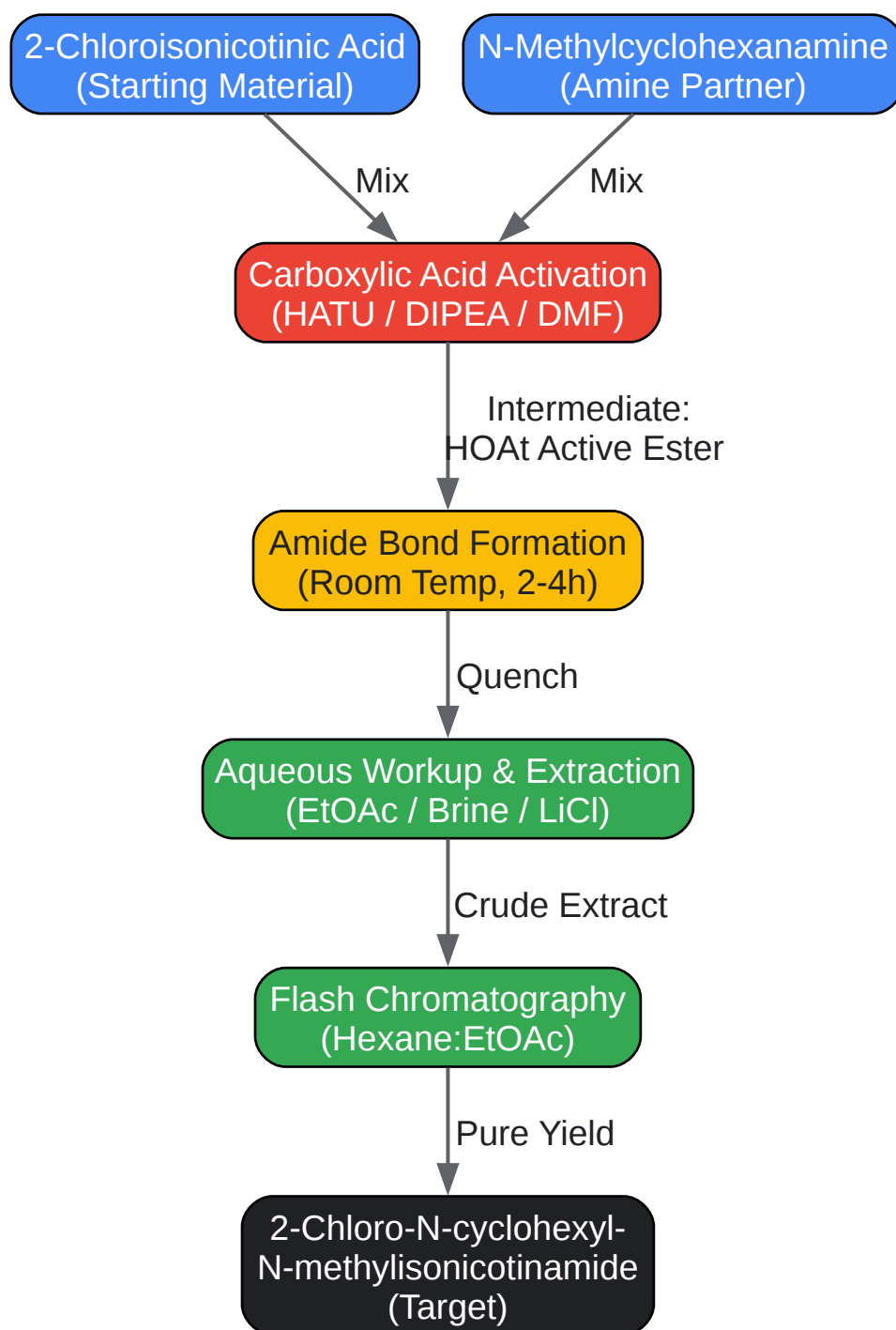
Property	Value	Analytical Significance
Chemical Name	2-Chloro-N-cyclohexyl-N-methylisonicotinamide	Standard IUPAC nomenclature
CAS Registry Number	1019466-30-8	Unique identifier for procurement
Molecular Formula	$C_{13}H_{17}ClN_2O$	Defines elemental composition
Molecular Weight	252.74 g/mol	Bulk macroscopic mass
Monoisotopic Mass	252.1029 Da	Target for High-Resolution Mass Spec
Theoretical $[M+H]^+$	253.1107 m/z	Primary ESI+ adduct (^{35}Cl isotope)
Hydrogen Bond Donors	0	Enhances passive membrane permeability
Hydrogen Bond Acceptors	2	Interacts with target binding pockets
Rotatable Bonds	3	Balances flexibility and target affinity

Pharmacokinetic Implications: According to [2], orally bioavailable drugs typically possess a molecular weight under 500 Daltons, fewer than 5 hydrogen bond donors, and fewer than 10 hydrogen bond acceptors. At 252.74 g/mol with zero hydrogen bond donors, this intermediate occupies an optimal "lead-like" chemical space. It provides downstream medicinal chemists with a strict "molecular weight budget" of approximately 250 Daltons to elaborate the molecule—typically via nucleophilic aromatic substitution (S_NAr) or Suzuki-Miyaura cross-coupling at the 2-chloro position—without violating oral bioavailability constraints[3].

Strategic Synthetic Methodology

The synthesis of tertiary amides from secondary amines (N-methylcyclohexanamine) and heterocyclic carboxylic acids (2-chloroisonicotinic acid) is notoriously challenging. The bulky cyclohexyl group creates significant steric repulsion, which often renders standard carbodiimide coupling reagents (like EDC/HOBt) ineffective, leading to sluggish kinetics and poor yields.

To overcome this, we employ HATU as the coupling reagent. HATU forms a highly reactive 7-aza-1-hydroxybenzotriazole (HOAt) active ester. The neighboring nitrogen atom in the pyridine ring of HOAt provides a critical anchoring interaction that accelerates the nucleophilic attack of the bulky secondary amine, making it the [4].



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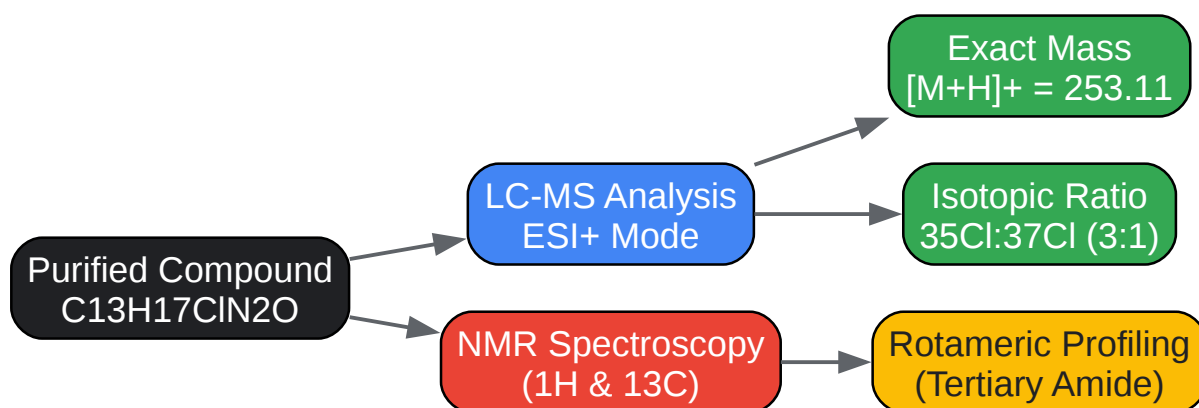
Figure 1: Step-by-step synthetic workflow for the HATU-mediated amide coupling.

Protocol 1: Optimized Synthesis Workflow

- Activation: In an oven-dried flask under N₂, dissolve 2-chloroisonicotinic acid (1.0 eq) in anhydrous DMF (0.2 M). Add HATU (1.2 eq) and DIPEA (3.0 eq).
 - Causality: DIPEA is selected because it is a sterically hindered base; it efficiently deprotonates the acid to facilitate active ester formation without acting as a competing nucleophile[5].
- Coupling: Add N-methylcyclohexanamine (1.1 eq) dropwise. Stir at room temperature for 2-4 hours.
- Quenching & Extraction: Quench the reaction with saturated aqueous NaHCO₃ and extract the aqueous layer with Ethyl Acetate (EtOAc) three times.
- Specialized Workup: Wash the combined organic layers with 5% aqueous LiCl (3x) and brine.
 - Causality: DMF is highly miscible with both water and organic solvents. Adding LiCl drastically increases the ionic strength of the aqueous phase, effectively "salting out" the DMF from the EtOAc layer and preventing downstream purification failures.
- Purification: Dry over anhydrous Na₂SO₄, concentrate under reduced pressure, and purify via silica gel chromatography (gradient of 10-40% EtOAc in Hexanes).

Analytical Validation (Self-Validating System)

A robust analytical protocol must not only confirm the product but inherently prove that side reactions (such as dechlorination) did not occur. For **2-Chloro-N-cyclohexyl-N-methylisonicotinamide**, we leverage its unique structural features to create a self-validating analytical loop.



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Figure 2: Self-validating analytical logic utilizing LC-MS and NMR techniques.

Protocol 2: LC-MS and NMR Validation

- LC-MS Isotopic Profiling:
 - Method: Inject 5 μL of a 10 $\mu\text{g/mL}$ sample onto a C18 reverse-phase column using a mobile phase gradient of Water/ACN (0.1% Formic Acid). Operate the mass spectrometer in ESI+ mode.
 - Self-Validation: Extract the ion chromatograms for the exact mass. You must observe two distinct m/z peaks: 253.11 ($[\text{M}+\text{H}]^+$ for ^{35}Cl) and 255.11 ($[\text{M}+\text{H}]^+$ for ^{37}Cl).
 - Causality: Chlorine naturally exists as ^{35}Cl and ^{37}Cl in a $\sim 3:1$ ratio. Observing this exact 3:1 intensity ratio at the target mass is a self-validating confirmation that the 2-chloro group remains structurally intact and was not displaced by adventitious nucleophiles during the coupling reaction.
- NMR Rotameric Analysis:
 - Method: Acquire ^1H and ^{13}C NMR spectra in CDCl_3 at 298 K (400 MHz).
 - Self-Validation: The C-N bond of the tertiary amide possesses partial double-bond character, restricting free rotation. Because the N-substituents (methyl and cyclohexyl) are

asymmetric, the molecule exists as a mixture of cis and trans rotamers at room temperature.

- Causality: This restricted rotation will manifest as duplicated or broadened peaks for the N-methyl protons (singlet, ~2.8-3.1 ppm) and the pyridine ring protons. Recognizing this rotameric effect is critical; inexperienced chemists may falsely interpret these split peaks as a mixture of impurities. To definitively prove purity, run a high-temperature NMR (e.g., at 350 K in DMSO- d_6), which will cause the rotameric peaks to coalesce into sharp singlets.

Conclusion

2-Chloro-N-cyclohexyl-N-methylisonicotinamide ($C_{13}H_{17}ClN_2O$, MW: 252.74 g/mol) is a structurally optimized intermediate that adheres strictly to the principles of drug-like chemical space. By understanding the causality behind steric hindrance in its synthesis and employing self-validating analytical techniques like isotopic ratio monitoring and rotamer coalescence, researchers can reliably produce and verify this compound for advanced pharmaceutical applications.

References

- Title: Lipinski's Rule of 5 in Modern Drug Discovery Source: Zenovel URL:[[Link](#)]
- Title: Large-Scale Amidations in Process Chemistry: Practical Considerations for Reagent Selection and Reaction Execution Source: ACS Publications (Organic Process Research & Development) URL:[[Link](#)]

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Sources

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